

Technical Guide: 6-Cyanonicotinimidamide

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Compound of Interest

Compound Name: 6-Cyanonicotinimidamide

Cat. No.: B15232949

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A comprehensive search for technical information on "**6-Cyanonicotinimidamide**" has revealed a significant lack of available data for a compound with this specific name. It is highly probable that "**6-Cyanonicotinimidamide**" is not a standard chemical identifier or may be a misnomer.

Extensive searches in chemical databases and scientific literature did not yield a specific CAS number or any published experimental data, such as synthesis protocols, quantitative biological activity, or established signaling pathways for "**6-Cyanonicotinimidamide**."

A plausible alternative, given the chemical nomenclature, is 5-Cyanonicotinimidamide (IUPAC name: 5-cyanopyridine-3-carboximidamide). This compound is registered in the PubChem database under CID 133058451. However, even for this compound, there is a notable scarcity of in-depth technical information in the public domain. A specific CAS number for 5-Cyanonicotinimidamide was not readily found in the conducted searches.

This guide will proceed with the available information for 5-Cyanonicotinimidamide, while highlighting the significant gaps in the literature.

Chemical Identity and Properties of 5-Cyanonicotinimidamide

Due to the absence of experimental data, the following properties are computationally derived from the PubChem database.

| Property | Value | Source |
|-------------------|--|---------|
| Molecular Formula | C ₇ H ₆ N ₄ | PubChem |
| Molecular Weight | 146.15 g/mol | PubChem |
| IUPAC Name | 5-cyanopyridine-3-carboximidamide | PubChem |
| Canonical SMILES | <chem>C1=C(C=NC=C1C(=N)N)C#N</chem> | PubChem |
| InChI Key | DYOWZQQGVHNZKK-UHFFFAOYSA-N | PubChem |

Synthesis and Experimental Protocols

A thorough literature search did not reveal any specific, detailed experimental protocols for the synthesis of 5-Cyanonicotinimidamide. General synthetic routes for cyanopyridine derivatives are documented, often involving multi-step processes. However, a direct and reproducible protocol for this specific molecule is not publicly available.

Quantitative Data

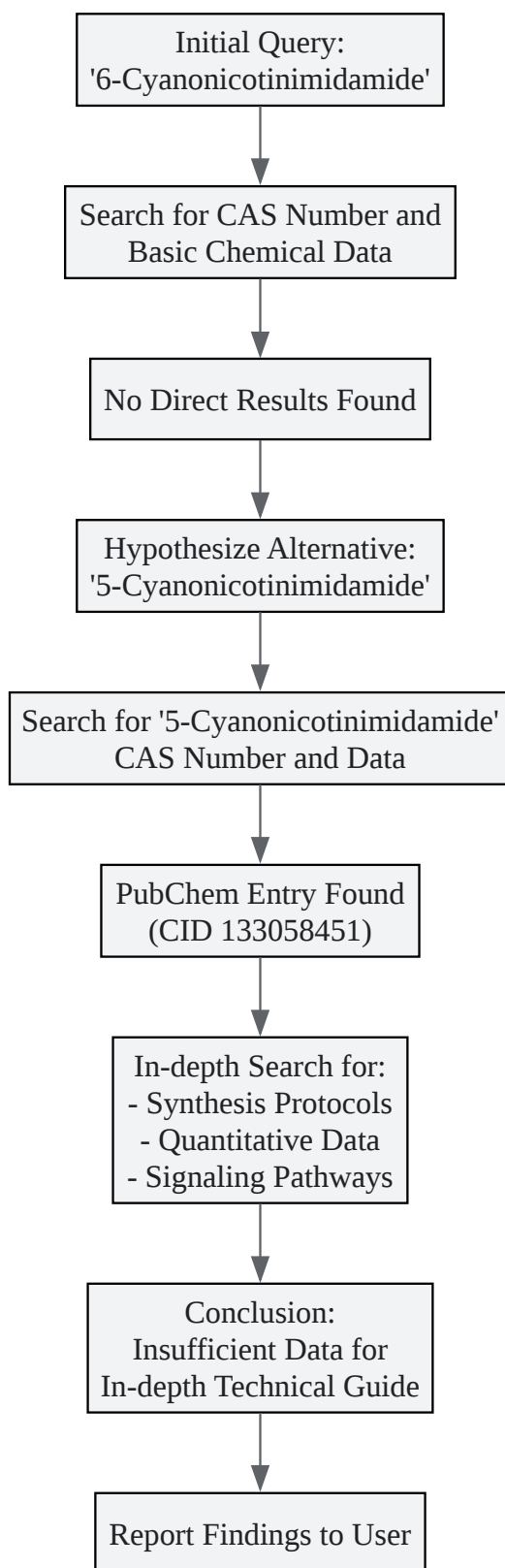
There is no available quantitative data from biological or biochemical assays for 5-Cyanonicotinimidamide in the reviewed literature. Therefore, tables summarizing such data cannot be provided.

Signaling Pathways and Biological Activity

The biological activity and the role of 5-Cyanonicotinimidamide in any signaling pathway are currently uncharacterized. While cyanopyridine derivatives, as a class of compounds, have been investigated for a wide range of biological activities, including as enzyme inhibitors and potential therapeutic agents, this specific information is not available for 5-Cyanonicotinimidamide. Consequently, the creation of a signaling pathway diagram as requested is not possible.

Logical Workflow for Information Retrieval

The process to ascertain the availability of information for "**6-Cyanonicotinimidamide**" followed a logical progression, which is visualized below. This workflow illustrates the search and decision-making process that led to the conclusions presented in this guide.



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Caption: Information retrieval and conclusion workflow.

Conclusion

While the initial request was for an in-depth technical guide on "**6-Cyanonicotinimidamide**," it must be concluded that there is no scientifically validated information available for a compound with this name. The most probable alternative, "**5-Cyanonicotinimidamide**," is a recognized chemical entity but lacks the detailed experimental data necessary to fulfill the core requirements of this request, including quantitative data tables, experimental protocols, and signaling pathway diagrams.

For researchers, scientists, and drug development professionals, this indicates that 5-Cyanonicotinimidamide represents a novel chemical space that is yet to be explored and characterized. Any research into this compound would be foundational.

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